

Essential Safety and Logistical Information for Handling hCA XII-IN-6

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Compound of Interest

Compound Name: hCA XII-IN-6

Cat. No.: B12395968

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Disclaimer: No specific Safety Data Sheet (SDS) for **hCA XII-IN-6** was found. The following guidance is based on general laboratory safety protocols for handling potent, small-molecule research compounds and information available for carbonic anhydrase inhibitors. Always perform a risk assessment for your specific experimental conditions and consult your institution's safety office.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **hCA XII-IN-6**, a potent carbonic anhydrase inhibitor. The information is designed to be a preferred source for laboratory safety and chemical handling, offering procedural, step-by-step guidance.

Quantitative Data: Inhibitory Activity of hCA XII-IN-6

hCA XII-IN-6 is an orally active carbonic anhydrase (CA) inhibitor that has been shown to inhibit several human CA isoforms.^{[1][2]} The inhibitory constants (K_i) against various isoforms are summarized below.

hCA Isoform	Ki (nM)
hCA I	6697
hCA II	2950
hCA IV	4093
hCA IX	4.1
hCA XII	7.7
hCA XII	84.2

Note: Discrepancies in Ki values may exist between different studies and experimental conditions.^{[1][3]}

Operational Plan

A systematic approach to handling **hCA XII-IN-6** is crucial to ensure safety and experimental integrity.

Receiving and Storage

- Receiving: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. For long-term storage, follow the manufacturer's recommendations, which may include refrigeration or freezing.

Preparation of Solutions

- Solubility: Information on the solubility of **hCA XII-IN-6** in various solvents may be provided by the supplier. If not, it is advisable to perform small-scale solubility tests. Common solvents for similar research compounds include DMSO, ethanol, and dimethylformamide.
- Procedure:
 - Perform all weighing and solution preparation in a chemical fume hood to minimize inhalation exposure.

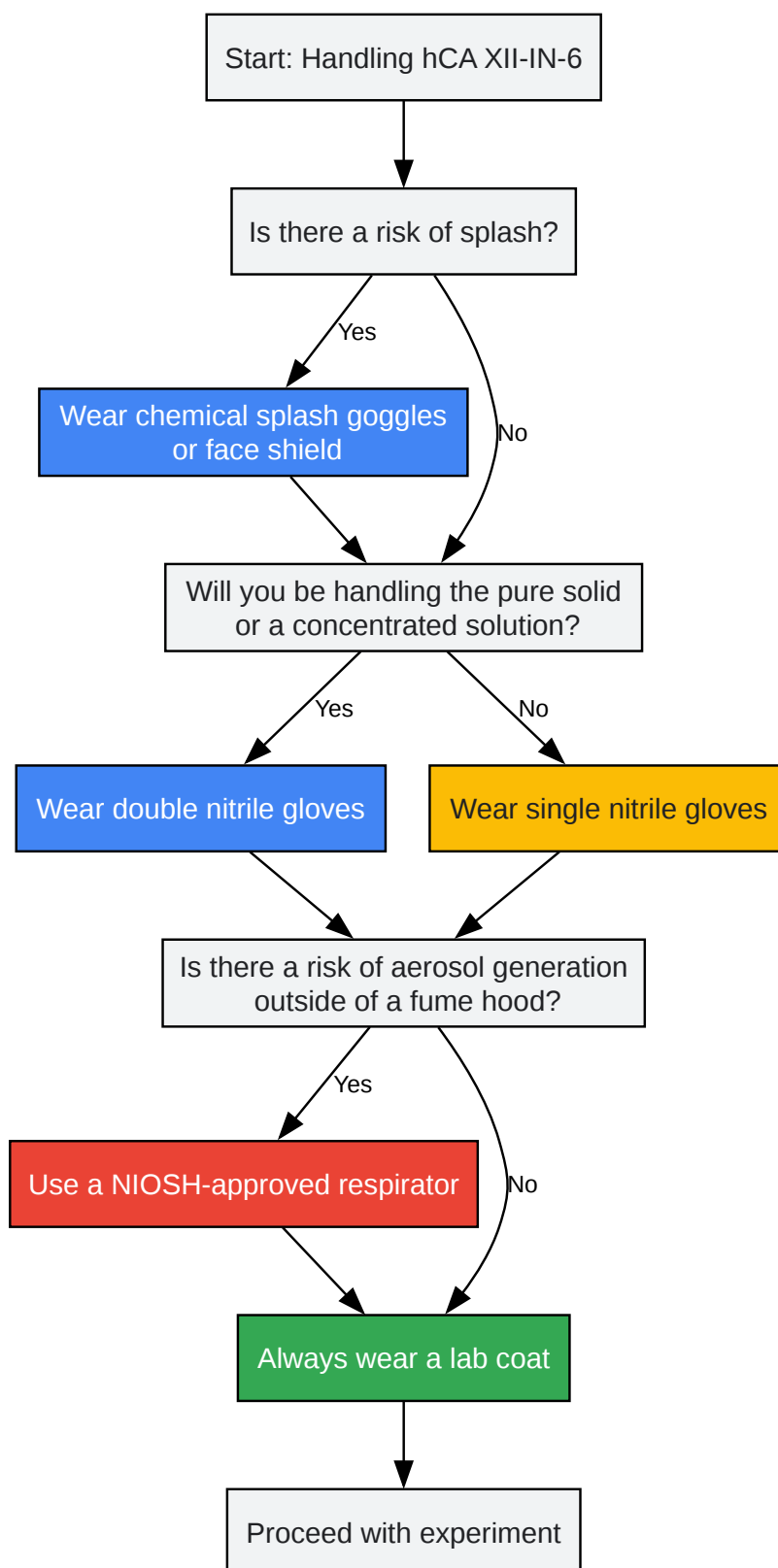
- Use a calibrated analytical balance to weigh the compound.
- Add the solvent to the solid compound slowly and mix gently to dissolve. Sonication may be used to aid dissolution if necessary.
- Clearly label the solution with the compound name, concentration, solvent, date of preparation, and your initials.

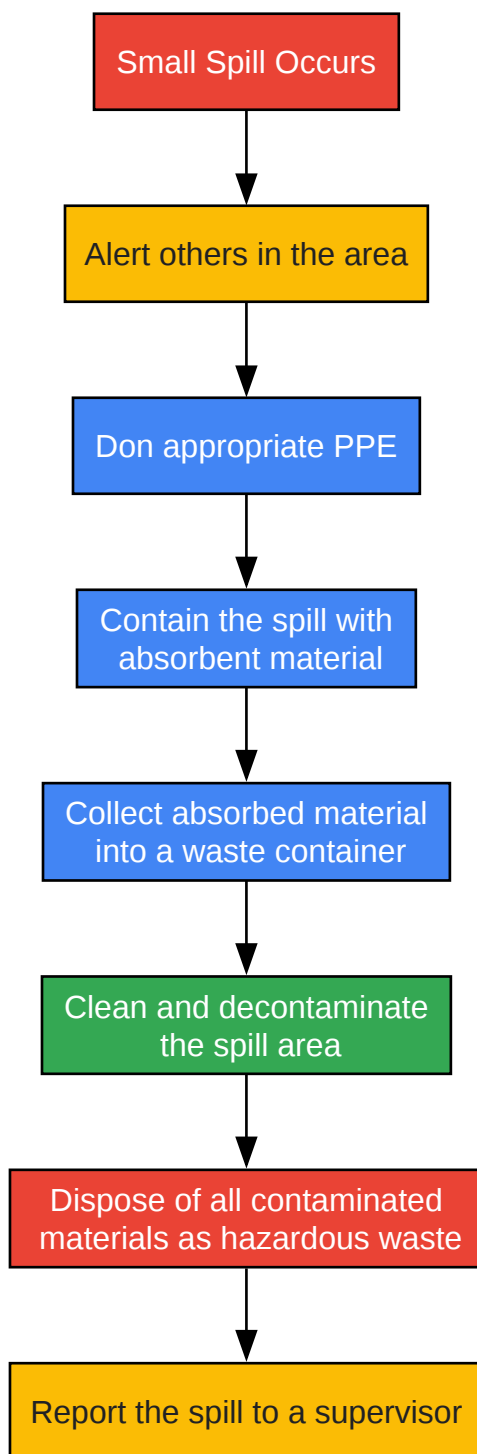
Personal Protective Equipment (PPE) Plan

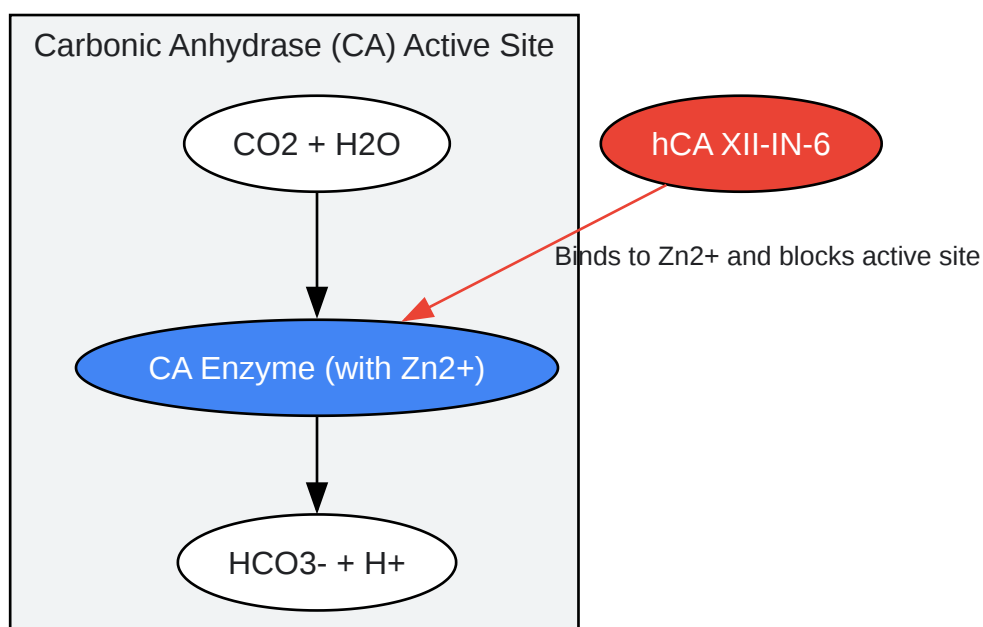
The selection of appropriate PPE is the first line of defense against chemical exposure.

Recommended PPE:

- Eye and Face Protection: Chemical splash goggles or a face shield are mandatory to protect against splashes.^[4]
- Skin and Body Protection:
 - Gloves: Wear nitrile or other chemically resistant gloves. Double gloving is recommended when handling the pure compound or concentrated solutions.^[4]
 - Lab Coat: A lab coat should be worn at all times in the laboratory.
- Respiratory Protection: While not typically required when handling small quantities in a fume hood, a NIOSH-approved respirator may be necessary for larger quantities or if there is a risk of aerosol generation outside of a containment device.







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